

Diethyl sulfoxide physical characteristics

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Compound of Interest

Compound Name: Diethyl sulfoxide

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An In-depth Technical Guide to the Physical Characteristics of **Diethyl Sulfoxide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical characteristics of **diethyl sulfoxide**. The information is curated for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. This document summarizes key quantitative data in a structured format, details the experimental methodologies for determining these properties, and includes a visual representation of the general experimental workflow.

Core Physical and Chemical Properties

Diethyl sulfoxide, with the chemical formula C4H10OS, is an organosulfur compound.^{[1][2][3]}
^[4] It is also known by other names such as (ethylsulfinyl)ethane and ethyl sulfoxide.^{[1][5]}

Quantitative Data Summary

The following table summarizes the key physical properties of **diethyl sulfoxide** for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C4H10OS	[1][2][3][4]
Molecular Weight	106.19 g/mol	[1][3][6]
Melting Point	14 °C	[2][6][7][8][9]
Boiling Point	103-105 °C, 169.15 °C (estimate), 212 °C at 760 mmHg	[2][5][6][7][8]
Density	1.0092 g/cm ³ , 1.02 g/cm ³ , 1.066 g/cm ³ at 25 °C	[2][6][7][8]
Refractive Index	1.477, 1.5920 (estimate), 1.46800 at 298.15 K	[1][2][6][7]
Flash Point	82 °C	[5][7]
Vapor Pressure	0.258 mmHg at 25 °C	[5]
Dipole Moment	4.07 Debye	[1][9]
Solubility in Water	1.795e+005 mg/L at 25 °C	[4]

Experimental Protocols for Property Determination

The determination of the physical characteristics of organic compounds like **diethyl sulfoxide** involves a series of well-established experimental protocols.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid.[10]

- Apparatus: A common method utilizes a melting point apparatus, such as a Vernier melt station.[10]
- Procedure:
 - A small, dry sample of the crystalline solid is packed into a capillary tube.

- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance starts to melt and the temperature at which it is completely molten are recorded as the melting point range.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid and the liquid changes into a vapor.[\[10\]](#)

- Apparatus: A simple distillation apparatus is typically used.[\[10\]](#)
- Procedure:
 - The liquid sample is placed in a round-bottom flask.
 - The distillation apparatus is assembled with a condenser and a collection flask.
 - The liquid is heated, and the vapor rises.
 - A thermometer is placed so that the bulb is just below the side arm of the distillation head to accurately measure the temperature of the vapor.
 - The temperature at which the vapor temperature stabilizes during distillation is recorded as the boiling point.[\[10\]](#)

Density Measurement

Density is the mass of a substance per unit volume.

- Apparatus: A pycnometer or a digital densitometer can be used for accurate measurements.
- Procedure (using a pycnometer):
 - The mass of the clean, dry pycnometer is determined.
 - The pycnometer is filled with the liquid sample, and its mass is measured.

- The mass of the pycnometer filled with a reference substance of known density (e.g., distilled water) is also determined.
- The density of the sample is calculated by comparing the mass of the sample to the mass of the reference substance.

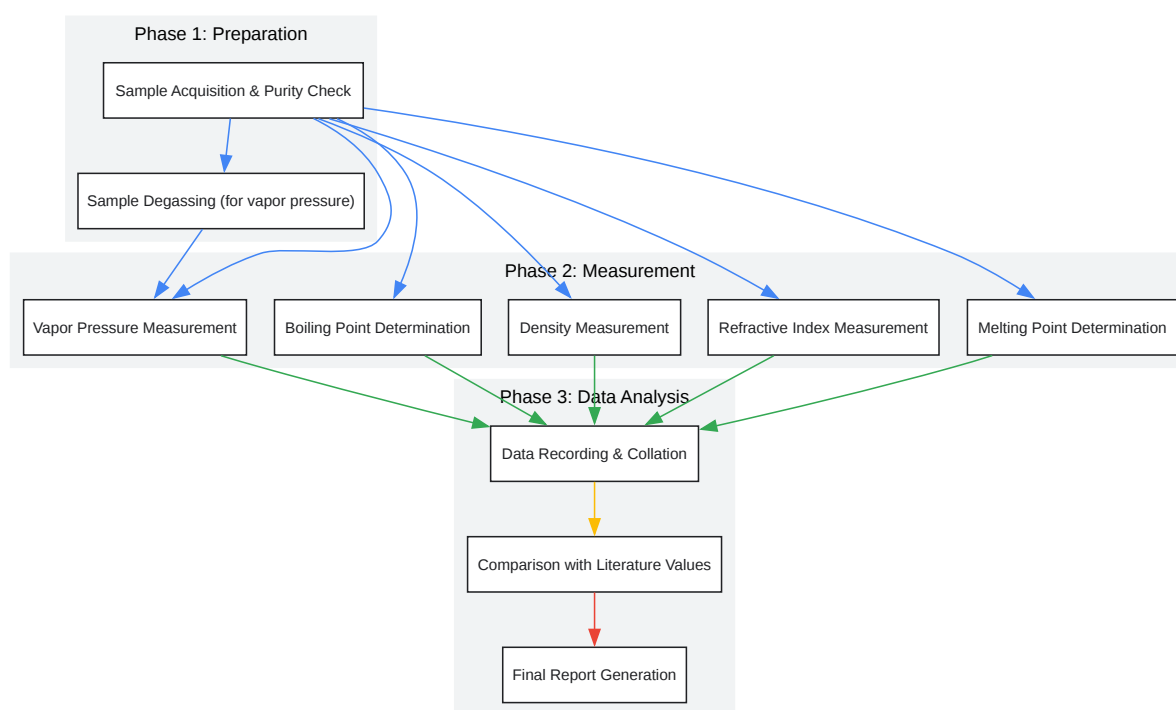
Refractive Index Measurement

The refractive index is a dimensionless number that describes how fast light travels through the material.

- Apparatus: An Abbé refractometer is a common instrument for this measurement.[\[11\]](#)
- Procedure:
 - A few drops of the liquid sample are placed on the prism of the refractometer.
 - The prism is closed, and the light source is adjusted.
 - The user looks through the eyepiece and adjusts the controls until the dividing line between the light and dark fields is sharp and centered.
 - The refractive index is read directly from the scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.[\[1\]](#)

Workflow for Physical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of an organic compound.



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Caption: Experimental workflow for physical property determination.

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